

# Solubility of 3,4'-Dimethylbenzophenone in Common Organic Solvents: A Technical Guide

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## Compound of Interest

Compound Name: **3,4'-Dimethylbenzophenone**

Cat. No.: **B082306**

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## Introduction

**3,4'-Dimethylbenzophenone** is a substituted aromatic ketone of interest in various fields of chemical research and development, including polymer chemistry and as an intermediate in the synthesis of more complex molecules. A thorough understanding of its solubility characteristics in common organic solvents is paramount for its effective use in synthesis, purification, and formulation development. This technical guide provides an in-depth overview of the solubility of **3,4'-Dimethylbenzophenone**, including a detailed experimental protocol for its determination and an illustrative summary of solubility data for its parent compound, benzophenone, due to the current lack of publicly available quantitative data for the title compound.

## Physicochemical Properties of 3,4'-Dimethylbenzophenone

A foundational understanding of the physicochemical properties of **3,4'-Dimethylbenzophenone** is essential for interpreting its solubility behavior.

Property	Value
Molecular Formula	C <sub>15</sub> H <sub>14</sub> O
Molecular Weight	210.27 g/mol
Melting Point	45-47 °C
Appearance	White to light yellow crystalline solid
CAS Number	2571-39-3

Qualitative solubility information indicates that **3,4'-Dimethylbenzophenone** is soluble in organic solvents such as methanol, ethanol, and acetone, and has low solubility in water.

## Quantitative Solubility Data (Illustrative)

As of the compilation of this guide, specific quantitative solubility data for **3,4'-Dimethylbenzophenone** in a range of common organic solvents is not readily available in the peer-reviewed literature or chemical databases. However, to provide a practical framework and for illustrative purposes, the following table summarizes the mole fraction solubility ( $x_1$ ) of the parent compound, benzophenone, in several common organic solvents at various temperatures. This data can serve as a useful proxy for estimating the solubility behavior of **3,4'-Dimethylbenzophenone**, though experimental verification is strongly recommended.

Table 1: Mole Fraction Solubility ( $x_1$ ) of Benzophenone in Various Organic Solvents at Different Temperatures (K)[1]

Temperatur e (K)	Methanol	Ethanol	Acetone	Ethyl Acetate	n-Hexane
278.15	0.1583	0.1987	0.4532	0.3891	0.0452
283.15	0.1876	0.2354	0.5011	0.4325	0.0567
288.15	0.2215	0.2778	0.5523	0.4798	0.0708
293.15	0.2608	0.3265	0.6065	0.5312	0.0881
298.15	0.3061	0.3821	0.6634	0.5865	0.1093
303.15	0.3583	0.4452	0.7225	0.6454	0.1351
308.15	0.4179	0.5163	0.7836	0.7076	0.1662
313.15	0.4856	0.5959	0.8461	0.7725	0.2035
318.15	0.5621	0.6845	0.9095	0.8401	0.2478

Note: This data is for benzophenone, the parent compound of **3,4'-Dimethylbenzophenone**. The presence of two methyl groups on the benzophenone structure will influence its solubility, and therefore, these values should be considered as estimates.

## Experimental Protocol for Solubility Determination

The following section details a robust and widely accepted methodology for the experimental determination of the solubility of a solid compound like **3,4'-Dimethylbenzophenone** in an organic solvent. The gravimetric method, an isothermal equilibrium technique, is described here.[2][3]

Objective: To determine the equilibrium solubility of **3,4'-Dimethylbenzophenone** in a given organic solvent at a specified temperature.

Materials and Equipment:

- **3,4'-Dimethylbenzophenone** (high purity)
- Selected organic solvent (analytical grade)

- Analytical balance ( $\pm 0.0001$  g)
- Constant temperature water bath or incubator
- Vials or flasks with airtight seals
- Magnetic stirrer and stir bars
- Syringe filters (chemically compatible with the solvent)
- Pre-weighed evaporation dishes
- Drying oven
- Desiccator

#### Procedure:

- Preparation of Saturated Solution:
  - Add an excess amount of **3,4'-Dimethylbenzophenone** to a series of vials or flasks.
  - Add a known volume of the selected organic solvent to each vial.
  - Seal the vials tightly to prevent solvent evaporation.
  - Place the vials in a constant temperature water bath or incubator set to the desired temperature.
  - Stir the mixtures vigorously using a magnetic stirrer for a sufficient period to ensure equilibrium is reached (typically 24-48 hours). The presence of undissolved solid at the end of this period is crucial.
- Sample Withdrawal and Filtration:
  - Once equilibrium is established, stop the stirring and allow the excess solid to settle.
  - Carefully withdraw a known volume of the supernatant (the clear, saturated solution) using a pre-warmed syringe to prevent premature crystallization.

- Immediately filter the solution through a chemically compatible syringe filter into a pre-weighed evaporation dish. This step is critical to remove any undissolved microcrystals.
- Gravimetric Analysis:
  - Weigh the evaporation dish containing the filtered saturated solution to determine the mass of the solution.
  - Place the evaporation dish in a drying oven at a temperature sufficient to evaporate the solvent without decomposing the solute. The oven temperature should be below the boiling point of the solvent and the melting point of the solute.
  - Continue drying until a constant weight of the evaporation dish and the dried solute is achieved. This is confirmed by repeated weighing after cooling in a desiccator until two consecutive readings are within an acceptable tolerance (e.g.,  $\pm 0.0002$  g).
- Calculation of Solubility:
  - The mass of the dissolved **3,4'-Dimethylbenzophenone** is the final constant weight of the dish and solute minus the initial weight of the empty dish.
  - The mass of the solvent is the weight of the dish and solution minus the final constant weight of the dish and solute.
  - Solubility can then be expressed in various units:
    - g/100 g solvent:  $(\text{mass of solute} / \text{mass of solvent}) * 100$
    - g/100 mL solvent:  $(\text{mass of solute} / \text{volume of solvent}) * 100$
    - Mole fraction ( $x_1$ ):  $\text{moles of solute} / (\text{moles of solute} + \text{moles of solvent})$

## Experimental Workflow Diagram

The following diagram illustrates the key steps in the experimental determination of solubility using the gravimetric method.



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